

In-Depth Technical Guide: Safety Data for Glutaric Acid-d2

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Compound of Interest

Compound Name: Glutaric acid-d2

Cat. No.: B1444791

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Glutaric acid-d2**. The information is compiled from various safety data sheets and toxicological studies, with a focus on providing researchers, scientists, and drug development professionals with the necessary information for safe handling and use. Where specific data for the deuterated form is unavailable, data for glutaric acid is provided as a close proxy.

Chemical Identification and Physical Properties

Glutaric acid-d2 is a deuterated form of glutaric acid, an alpha,omega-dicarboxylic acid. The deuteration is typically at specific positions to aid in metabolic or mechanistic studies. The following table summarizes its key chemical and physical properties.

Property	Value	Source
Chemical Name	Glutaric acid (2,2,4,4-D4, 98%)	[1]
Synonyms	Pentanedioic acid-d2, 1,5- Pentanedioic acid-d2, 1,3- Propanedicarboxylic acid-d2	[2]
CAS Number (Unlabeled)	110-94-1	[1][3]
CAS Number (Labeled, 2,2,4,4-D4)	19136-99-3	[1]
Molecular Formula	C5H6D2O4	[4]
Molecular Weight	134.13 g/mol	[4]
Appearance	Colorless crystals or white solid.[2][3]	
Melting Point	95 - 98 °C (for unlabeled glutaric acid).[5][6]	
Boiling Point	200 °C at 20 mmHg (for unlabeled glutaric acid).[5]	
Solubility	Soluble in water (over 50% w/w), alcohol, and ether.[2][7] [8][9] Slightly soluble in petroleum ether.[2]	

Hazard Identification and Classification

Glutaric acid is classified as an irritant, particularly to the eyes. The following table summarizes the GHS hazard classification.

Hazard Class	Category	Hazard Statement
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation.

Signal Word: Warning

Toxicological Data

The toxicological data for glutaric acid is primarily based on studies with the non-deuterated form.

Test	Species	Route	Value
Acute Oral Toxicity (LD50)	Mouse	Oral	6000 mg/kg
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	> 20000 mg/kg
No Observed Adverse Effect Level (NOAEL) - Repeated Dose Oral Toxicity	Rat (female)	Oral	980 mg/kg
No Observed Adverse Effect Level (NOAEL) - Repeated Dose Oral Toxicity	Rat (male)	Oral	1720 mg/kg

Experimental Protocols

Detailed methodologies for key toxicological assessments are crucial for understanding and interpreting the safety data. The following are outlines of standard protocols used for evaluating the safety of chemicals like glutaric acid.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test assesses the potential of a substance to cause local irritation or corrosion upon a single dermal application.

Principle: A single dose of the test substance is applied to the skin of an experimental animal, typically an albino rabbit.^{[10][11]} The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals.

Procedure Outline:

- **Animal Selection:** Healthy, young adult albino rabbits are used.
- **Preparation:** Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.
- **Application:** 0.5 g of the solid test substance (moistened with a small amount of a suitable vehicle if necessary) is applied to a small area (approx. 6 cm²) of the clipped skin and covered with a gauze patch and semi-occlusive dressing.^{[10][12]}
- **Exposure:** The dressing is left in place for 4 hours.^[10]
- **Observation:** After the exposure period, the dressing is removed, and the skin is gently cleansed. The skin is then examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.^[12] If effects persist, observations can be extended up to 14 days.^[10]
- **Scoring:** The reactions are scored according to a standardized scale (e.g., Draize scoring system).

Acute Eye Irritation/Corrosion (Draize Test)

This test evaluates the potential of a substance to cause irritation or damage to the eye.

Principle: A single dose of the test substance is instilled into the conjunctival sac of one eye of an experimental animal, usually an albino rabbit. The other eye serves as a control.^{[13][14]} The eyes are then examined for any signs of irritation to the cornea, iris, and conjunctiva.^{[13][14]}

Procedure Outline:

- **Animal Selection:** Healthy, adult albino rabbits with no pre-existing eye defects are used.
- **Instillation:** 0.1 g of the solid test substance is placed into the conjunctival sac of one eye.^[13] The eyelids are gently held together for about one second to prevent loss of the substance.
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after instillation.^{[13][14]}
- **Scoring:** Ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) are scored using the Draize scoring system.

Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD Guideline 420)

This method is used to assess the acute oral toxicity of a substance. It is designed to use fewer animals and cause less suffering than traditional LD50 tests.^{[15][16]}

Principle: Groups of animals of a single sex (usually females) are dosed in a stepwise manner using a set of fixed doses (5, 50, 300, and 2000 mg/kg).^{[17][18]} The initial dose is selected based on a sighting study and is expected to produce some signs of toxicity without mortality.^{[17][18]}

Procedure Outline:

- **Animal Selection:** Healthy, young adult rodents (typically rats) are used. Animals are fasted prior to dosing.^{[17][19]}
- **Sighting Study:** A preliminary study is conducted with a small number of animals to determine the appropriate starting dose for the main study.^[18]
- **Main Study:** A group of at least 5 female animals is dosed at the selected starting dose.^[18]

- Dosing: The substance is administered as a single oral dose by gavage.[17]
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[18]
- Necropsy: All animals are subjected to a gross necropsy at the end of the study.[17]
- Dose Adjustment: Depending on the outcome (no effect, toxicity, or mortality), the dose for the next group of animals is adjusted up or down from the fixed dose levels. This continues until the dose causing evident toxicity or no more than one death is identified.[18]

Handling and Safety Precautions

Engineering Controls:

- Use in a well-ventilated area.
- Provide appropriate exhaust ventilation at places where dust is formed.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.

Handling:

- Avoid contact with skin and eyes.[10]
- Avoid formation of dust and aerosols.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.

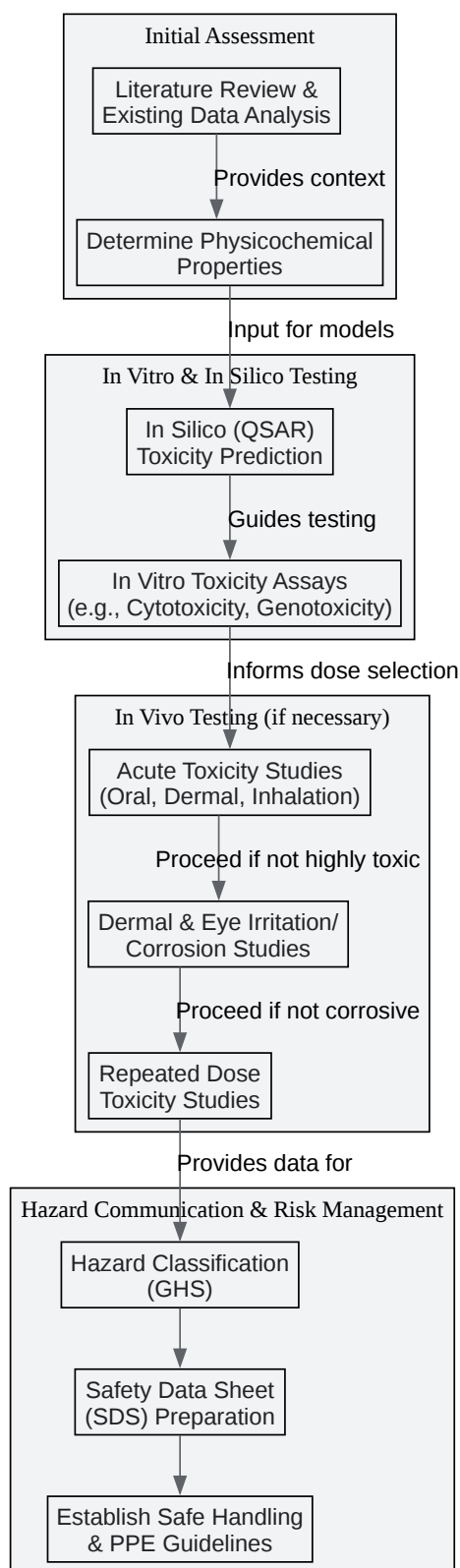
- Store away from incompatible materials such as strong oxidizing agents, bases, and reducing agents.

First Aid Measures

- After Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- After Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Visualized Safety Workflow

The following diagram illustrates a general workflow for the safety assessment of a chemical like **Glutaric acid-d2**.



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Caption: A workflow for the safety assessment of a chemical substance.

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